

SRT2183 Technical Support Center: DMSO Solubility & Stability

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Compound of Interest

Compound Name: SRT 2183

Cat. No.: B1681107

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This guide provides researchers, scientists, and drug development professionals with detailed information and troubleshooting advice for handling SRT2183, specifically focusing on its solubility and stability in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the reported solubility of SRT2183 in DMSO?

A1: The solubility of SRT2183 in DMSO can vary between suppliers. It is crucial to consult the product-specific data sheet. However, published data indicates a wide range of reported solubilities.^{[1][2][3]} For optimal results, it is recommended to use fresh, high-purity DMSO, as absorbed moisture can reduce the solubility of the compound.^[2]

Quantitative Solubility Data

Supplier	Reported Solubility in DMSO	Molar Concentration (approx.)
Cayman Chemical	≥10 mg/mL	≥21.3 mM
Selleck Chemicals	93 mg/mL	198.47 mM
MedchemExpress	Not explicitly stated, but offers a 10 mM stock solution	10 mM
TargetMol	240 mg/mL	512.2 mM

Q2: How do I properly prepare a stock solution of SRT2183 in DMSO?

A2: Preparing a stock solution requires careful handling to ensure complete dissolution and maintain the integrity of the compound. A detailed protocol is provided below. It is common practice to dissolve SRT2183 in DMSO to create a concentrated stock solution.[\[4\]](#)[\[5\]](#)

Q3: My SRT2183 is not dissolving completely in DMSO. What should I do?

A3: If you encounter solubility issues, refer to the troubleshooting guide below. Gentle warming and sonication can aid dissolution if precipitation occurs.[\[6\]](#) Also, ensure you are using fresh, anhydrous DMSO, as it is hygroscopic and absorbed water can negatively impact solubility.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Q4: How should I store SRT2183 stock solutions in DMSO?

A4: To ensure stability, aliquot the DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[6\]](#) Store these aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (1-2 years).[\[2\]](#)[\[6\]](#)

Quantitative Stability Data

Storage Temperature	Duration in DMSO
-20°C	1 month [2] to 1 year [6]
-80°C	1 year [2] to 2 years [6]

Q5: I noticed precipitation in my stock solution after thawing. Is it still usable?

A5: Precipitation upon thawing can indicate that the compound has fallen out of solution. Before use, you can try to redissolve the compound by gently warming the vial to room temperature and vortexing or sonicating. If the precipitate does not fully dissolve, the concentration of your stock solution may no longer be accurate, and it is advisable to prepare a fresh solution.

Experimental Protocols

Protocol for Preparing a 10 mM SRT2183 Stock Solution in DMSO

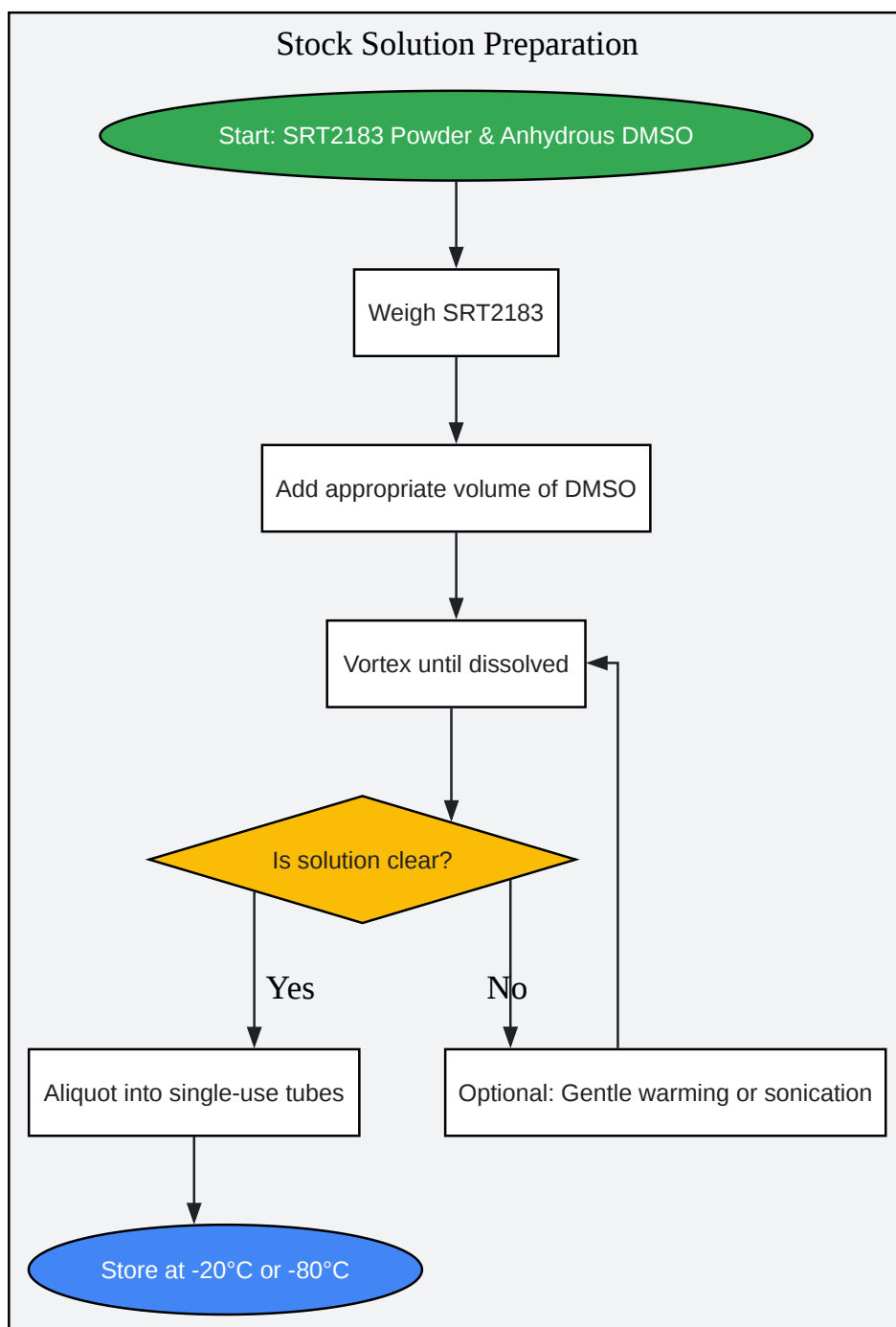
Materials:

- SRT2183 powder (Formula Weight: 468.57 g/mol)
- Anhydrous/Molecular Biology Grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes
- Vortex mixer
- Optional: Sonicator bath

Procedure:

- Preparation: Allow the SRT2183 vial and DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of SRT2183 powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.686 mg of SRT2183.
- Dissolution: Add the appropriate volume of DMSO to the SRT2183 powder.
- Mixing: Vortex the solution thoroughly for several minutes until the powder is completely dissolved. A clear solution should be obtained.
- Assisted Dissolution (if needed): If the compound does not dissolve completely, you may sonicate the vial in a water bath for 5-10 minutes or gently warm it.[\[3\]](#)
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile tubes.[\[2\]](#)[\[6\]](#)
- Storage: Store the aliquots at -20°C for short-term use or at -80°C for long-term storage.[\[2\]](#)
[\[6\]](#)

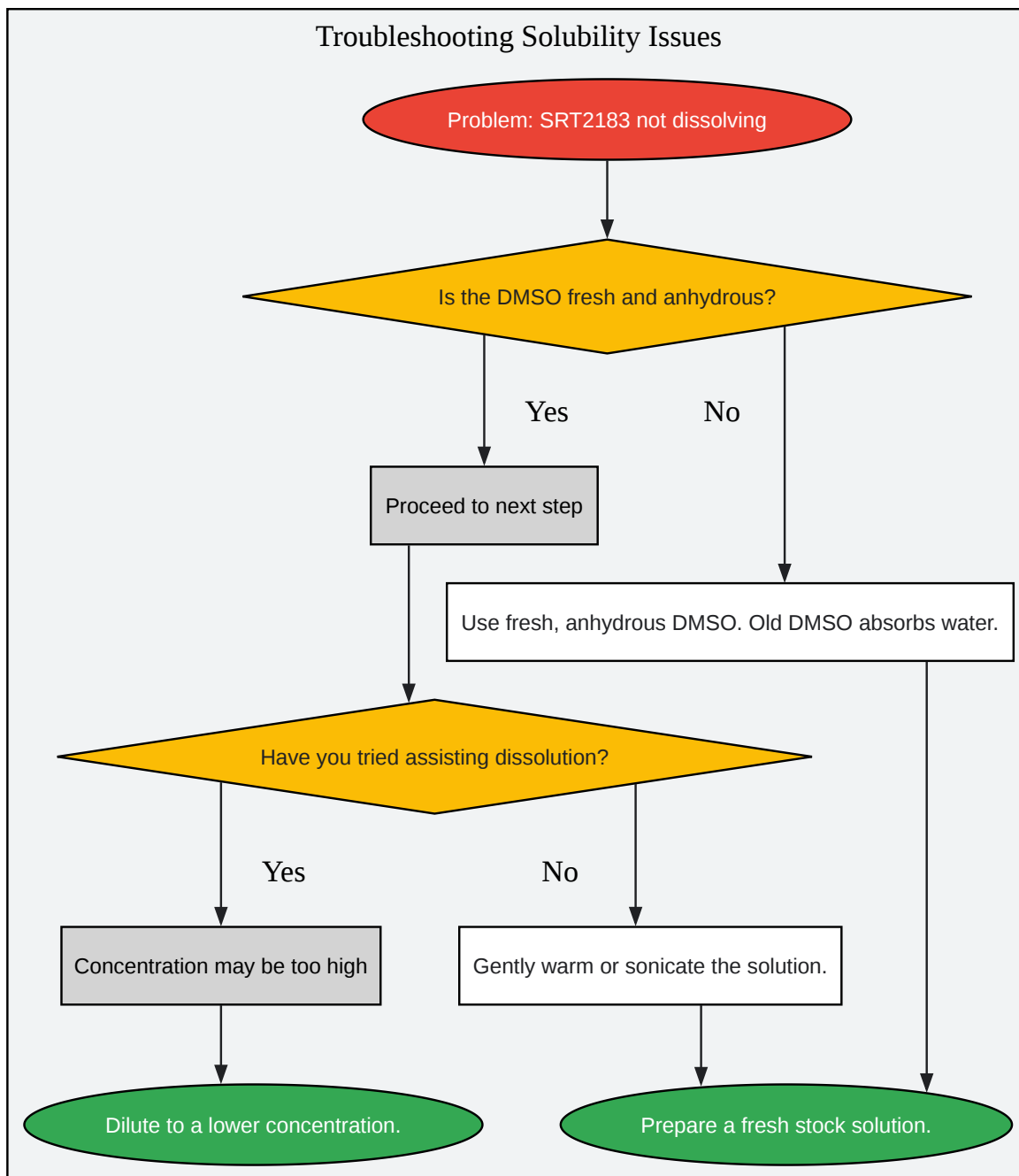
Visual Guides and Workflows



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Caption: Workflow for preparing an SRT2183 stock solution in DMSO.

Troubleshooting Guides

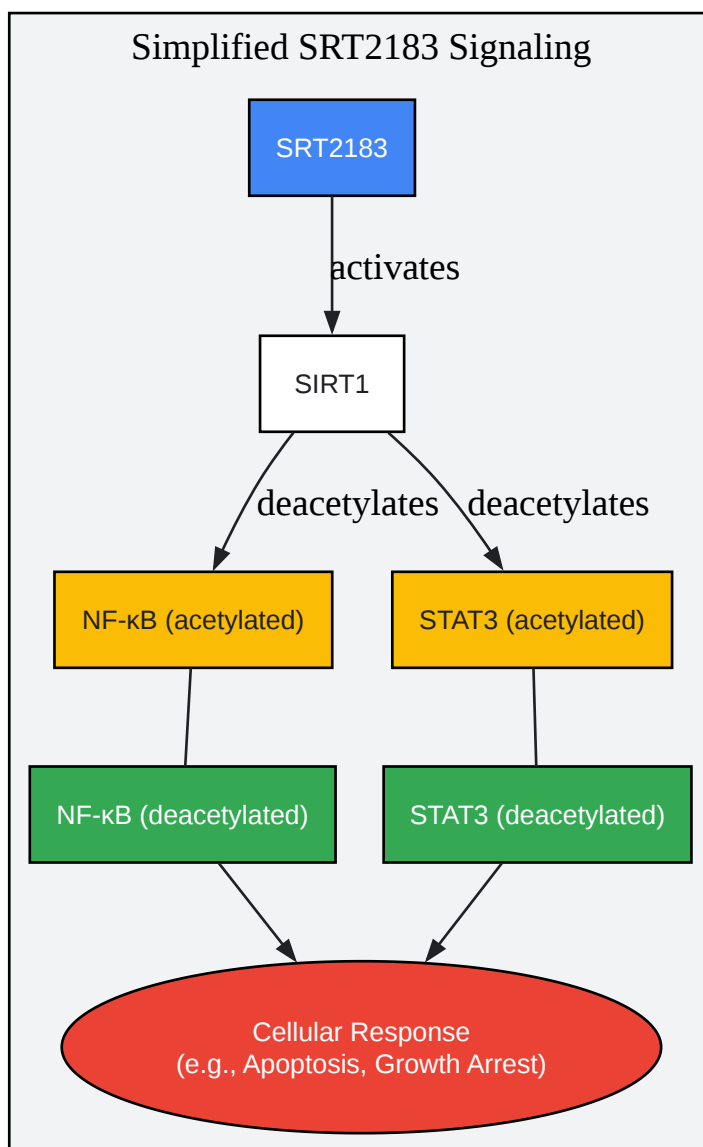


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Caption: A logical guide for troubleshooting SRT2183 solubility problems.

Mechanism of Action Overview

SRT2183 is known as a Sirtuin-1 (SIRT1) activator.[3][6] SIRT1 is a deacetylase that plays a role in various cellular processes. Activation of SIRT1 by SRT2183 has been shown to lead to the deacetylation of transcription factors like STAT3 and NF- κ B, which can induce growth arrest and apoptosis in certain cell types.[6]



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Caption: Simplified pathway showing SRT2183 activation of SIRT1.

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